

An In-depth Technical Guide to the Chemical Properties of Direct Orange 26

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Compound of Interest

Compound Name: *Direct Orange 26*

Cat. No.: *B12381913*

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For Researchers, Scientists, and Drug Development Professionals

Direct Orange 26 (C.I. 29150) is a double azo dye known for its application in dyeing cellulosic materials such as cotton, viscose, and paper. Its chemical structure, characterized by two azo groups (-N=N-), imparts a distinct orange-red hue. This guide provides a comprehensive overview of the core chemical properties of **Direct Orange 26**, including its synthesis, reactivity, and physicochemical characteristics, tailored for a scientific audience.

Core Chemical and Physical Properties

Direct Orange 26 is a sodium salt of a sulfonic acid, which contributes to its water solubility. It typically appears as a red-brown or reddish-orange powder.

General Chemical Data

The fundamental identifiers and properties of **Direct Orange 26** are summarized below.

Property	Value	Source
C.I. Name	Direct Orange 26	
C.I. Number	29150	
CAS Number	3626-36-6	
Molecular Formula	$C_{33}H_{22}N_6Na_2O_9S_2$	
Molecular Weight	756.67 g/mol	
Chemical Class	Double Azo Dye	
Appearance	Red-brown powder	

Physicochemical Properties

The solubility and other physical characteristics are crucial for its application and handling.

Property	Value / Observation	Source
Water Solubility	10 g/L (at 80 °C); forms a red-orange-brown solution.	
Alcohol Solubility	Moderately soluble; forms a golden-orange solution.	
Topological Polar Surface Area	262 Å ²	
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	13	

Chemical Structure and Reactivity

The reactivity of **Direct Orange 26** is largely dictated by its azo linkages, sulfonic acid groups, and hydroxyl groups. It is known to be sensitive to hard water.

Reactions with Acids and Bases

The dye exhibits distinct color changes in the presence of strong acids and bases, which can be used for qualitative identification.

- Concentrated Sulfuric Acid: Dissolves to form a colorful red solution, which yields an orange-to-red precipitate upon dilution.
- Strong Hydrochloric Acid: A red precipitate is formed.
- Strong Sodium Hydroxide Solution: The solution turns orange-brown.
- 10% Sodium Hydroxide Solution: The solution becomes yellow.

Fastness Properties

The resistance of the dye to various environmental factors is critical for its applications in textiles and other materials.

Fastness Test	Rating (1-5 scale)	Source
Light Fastness	2-3	
Washing Fastness	2	
Dry Rubbing Fastness	4	
Wet Rubbing Fastness	3	

Experimental Protocols

Synthesis of Direct Orange 26

The manufacturing process for **Direct Orange 26** involves a classic azo coupling reaction.

Materials:

- Aniline
- Sodium Nitrite
- Sulfuric Acid

- N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea (also known as Scarlet Acid)
- Sodium Carbonate
- Sodium Hydroxide
- Water

Methodology:

- **Diazotization of Aniline:** Two molar equivalents of aniline are diazotized in an aqueous medium using sodium nitrite and sulfuric acid at a low temperature (typically 0-5 °C) to form the diazonium salt.
- **Preparation of Coupling Component:** The coupling component, N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea, is prepared by treating 7-Amino-4-hydroxynaphthalene-2-sulfonic acid with phosgene.
- **Azo Coupling:** The aniline diazonium salt solution is then slowly added to an alkaline solution of the N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea. The reaction is carried out under controlled pH (maintained with sodium carbonate and sodium hydroxide) and temperature to facilitate the coupling reaction at two sites, forming the double azo structure of **Direct Orange 26**.

Purification Protocol

Post-synthesis, the crude dye requires purification to remove unreacted starting materials and by-products.

Methodology:

- **Salting Out:** The dye is precipitated from the reaction mixture by adding a salt, such as sodium chloride, which reduces its solubility in the aqueous medium.
- **Filtration:** The precipitated dye is collected via pressure filtration to separate the solid product from the liquid waste.

- Drying: The filtered dye cake is dried in an industrial dryer to remove residual moisture, yielding the final powdered product.

Visualizations

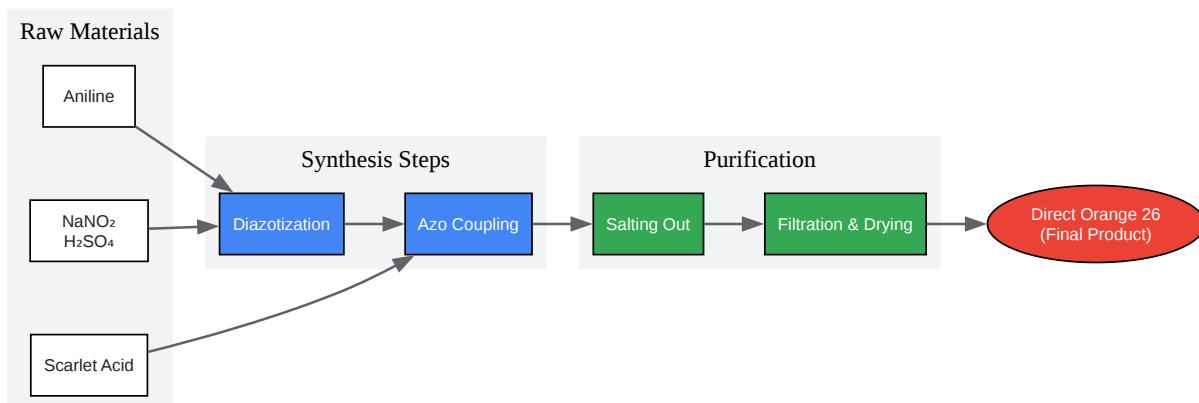
Chemical Structure Representation

The following diagram illustrates the key structural features of the **Direct Orange 26** molecule.

Caption: Schematic of **Direct Orange 26** structure.

Synthesis Workflow

The logical flow from raw materials to the final product is depicted below.



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Caption: Synthesis and purification workflow for **Direct Orange 26**.

Applications in Research and Industry

While primarily used as a dye for textiles (cotton, silk, wool), paper, and leather, **Direct Orange 26** also finds applications in research contexts. It has been utilized in studies related to

wastewater treatment and environmental remediation, specifically in the development of methods for dye degradation and removal from effluents, such as photocatalytic degradation and adsorption. Its well-defined chemical structure makes it a suitable model compound for investigating the breakdown of azo dyes.

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